Ankaflavin: A Technical Guide to its Chemical Structure and Biological Properties

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Compound of Interest

Compound Name: *Ankaflavin*

Cat. No.: *B15566803*

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Chemical Identity and Physicochemical Properties

Ankaflavin is a yellow pigment and a secondary metabolite produced by fungi of the Monascus genus, particularly Monascus purpureus.[1][2] It belongs to the class of azaphilone compounds and is structurally similar to monascin, another yellow pigment from Monascus, differing only in the length of its side chain.[3]

Table 1: Chemical Identifiers for **Ankaflavin**

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Identifier	Value
CAS Number	50980-32-0[4]
Molecular Formula	$C_{23}H_{30}O_5$
Molecular Weight	386.49 g/mol
IUPAC Name	(3S,3aR,9aR)-9a-methyl-3-octanoyl-6-[(E)-prop-1-enyl]-3,3a,4,8-tetrahydrofuro[3,2-g]isochromene-2,9-dione
SMILES	CCCCCCCC(=O)[C@@H]1[C@H]2CC3=C(COC(=C3)/C=C/C)C(=O)[C@@]2(OC1=O)C
InChI Key	AQTJNEHGKRUSLT-ODTNPMSZSA-N

Table 2: Physicochemical Properties of **Ankaflavin**

Property	Value
Melting Point	Data not available
Solubility	Soluble in methanol, ethanol, and DMSO. Further quantitative data is not readily available.
Appearance	Yellow pigment

Spectroscopic Data

The structural elucidation of **ankaflavin** is supported by various spectroscopic techniques.

2.1. UV-Vis Spectroscopy

In solution, **ankaflavin** exhibits characteristic absorption maxima in the ultraviolet and visible regions.

- λmax: ~310 nm and ~430 nm

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2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^{1}H and ^{13}C NMR data for **ankaflavin** are crucial for its structural confirmation. While specific assignments from literature are not readily available in a complete, tabulated format, the presence of **ankaflavin** in extracts has been confirmed by NMR.

(Note: A complete, tabulated list of ^{1}H and ^{13}C NMR chemical shifts and coupling constants is not available in the provided search results.)

2.3. Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is a key technique for determining the molecular weight and fragmentation pattern of **ankaflavin**.

(Note: A detailed ESI-MS/MS fragmentation spectrum and analysis for **ankaflavin** were not explicitly found in the search results.)

Experimental Protocols

3.1. Extraction and Purification of **Ankaflavin** from Monascus purpureus

The following protocol is a comprehensive method for the extraction and purification of **ankaflavin** from the fermentation products of Monascus purpureus.

3.1.1. Fermentation

- Seed Culture: Inoculate Monascus purpureus into a seed medium containing (per 100 mL): 6 g glucose, 2 g peptone, 1 g $NaNO_3$, 0.5 g $MgSO_4 \cdot 7H_2O$, and 1 g KH_2PO_4. Culture in a shake flask at 30°C for 3 days.
- Production Fermentation: Transfer the seed culture to a larger scale fermentation medium with a similar composition and continue cultivation until optimal pigment production is achieved.

3.1.2. Extraction

- Harvesting: Separate the mycelia from the fermentation broth by centrifugation.

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- Drying and Grinding: Dry the mycelial biomass and grind it into a fine powder.
- Ultrasonic-Assisted Extraction: Suspend the mycelial powder in n-hexane at a solid-to-liquid ratio of 1:90 (g/mL). Perform ultrasonic-assisted extraction at 100W for 30 minutes. Repeat the extraction process three times.
- Centrifugation: Centrifuge the mixture at 3500 rpm for 20 minutes to separate the extract from the solid residue.
- Concentration: Combine the supernatants and concentrate the extract to obtain the crude yellow pigments.

3.1.3. Purification

- Pre-separation: The crude extract can be subjected to preliminary separation techniques like column chromatography using silica gel.
- High-Speed Counter-Current Chromatography (HSCCC): For high-purity **ankaflavin**, utilize HSCCC with a two-phase solvent system of n-hexane:methanol:water (10:7:3 by volume). Dissolve the pre-separated pigment in a mixture of the upper and lower phases for injection.
- Fraction Collection and Analysis: Collect the fractions and monitor the purity of **ankaflavin** using analytical techniques such as HPLC.
- Final Product: Combine the pure fractions and evaporate the solvent to obtain high-purity **ankaflavin**.

Biological Activity and Signaling Pathways

Ankaflavin exhibits a wide range of biological activities, making it a compound of significant interest for researchers in drug development. Its effects are primarily attributed to its interaction with key cellular signaling pathways.

4.1. Anti-inflammatory Activity

Ankaflavin has demonstrated potent anti-inflammatory effects by modulating several key inflammatory pathways. It can reduce the production of pro-inflammatory mediators such as

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nitric oxide (NO), tumor necrosis factor-alpha (TNF-α), interleukin-1β (IL-1β), and interleukin-6 (IL-6).

4.2. Anti-cancer Activity

Ankaflavin exhibits selective cytotoxicity towards cancer cells while showing minimal toxicity to normal cells. It can induce apoptosis in cancer cells, suggesting its potential as a chemotherapeutic agent.

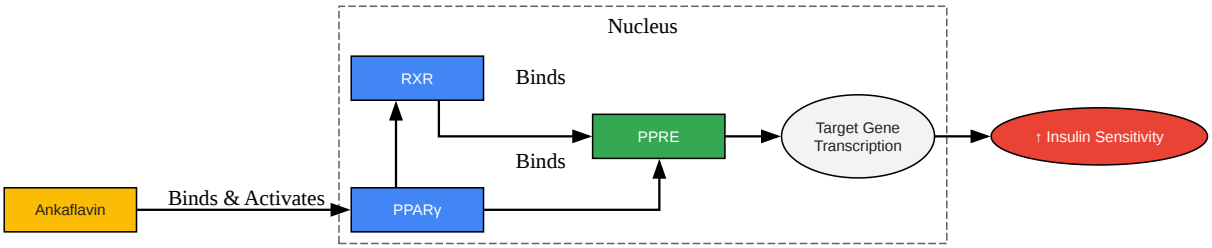
4.3. Metabolic Regulation

Ankaflavin plays a significant role in regulating lipid and glucose metabolism, making it a promising candidate for addressing metabolic syndrome. It has been shown to have anti-obesity and antidiabetic effects.

4.4. Key Signaling Pathways Modulated by **Ankaflavin**

4.4.1. Peroxisome Proliferator-Activated Receptor γ (PPARγ) Signaling Pathway

Ankaflavin acts as a natural agonist for PPARγ, a nuclear receptor that is a master regulator of adipogenesis and is involved in glucose homeostasis. Activation of PPARγ by **ankaflavin** enhances insulin sensitivity.



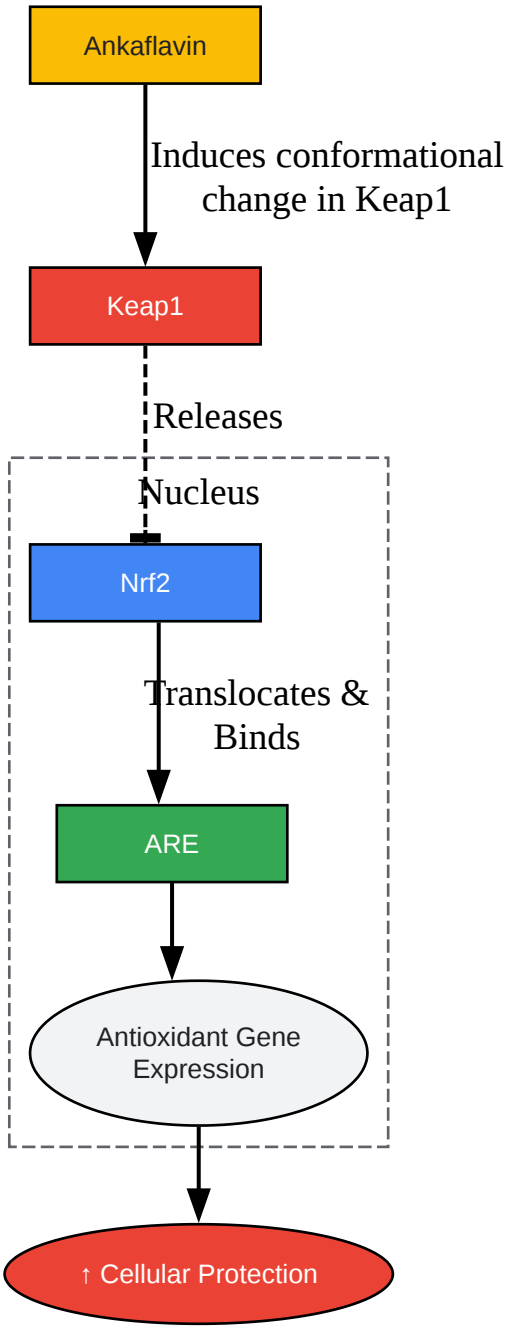
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Caption: **Ankaflavin** activates the PPARγ signaling pathway.

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4.4.2. Nuclear factor erythroid 2-related factor 2 (Nrf2) Signaling Pathway

Ankaflavin is a novel activator of Nrf2, a transcription factor that regulates the expression of antioxidant and detoxification genes. By activating the Nrf2 pathway, **ankaflavin** enhances the cellular antioxidant defense system.



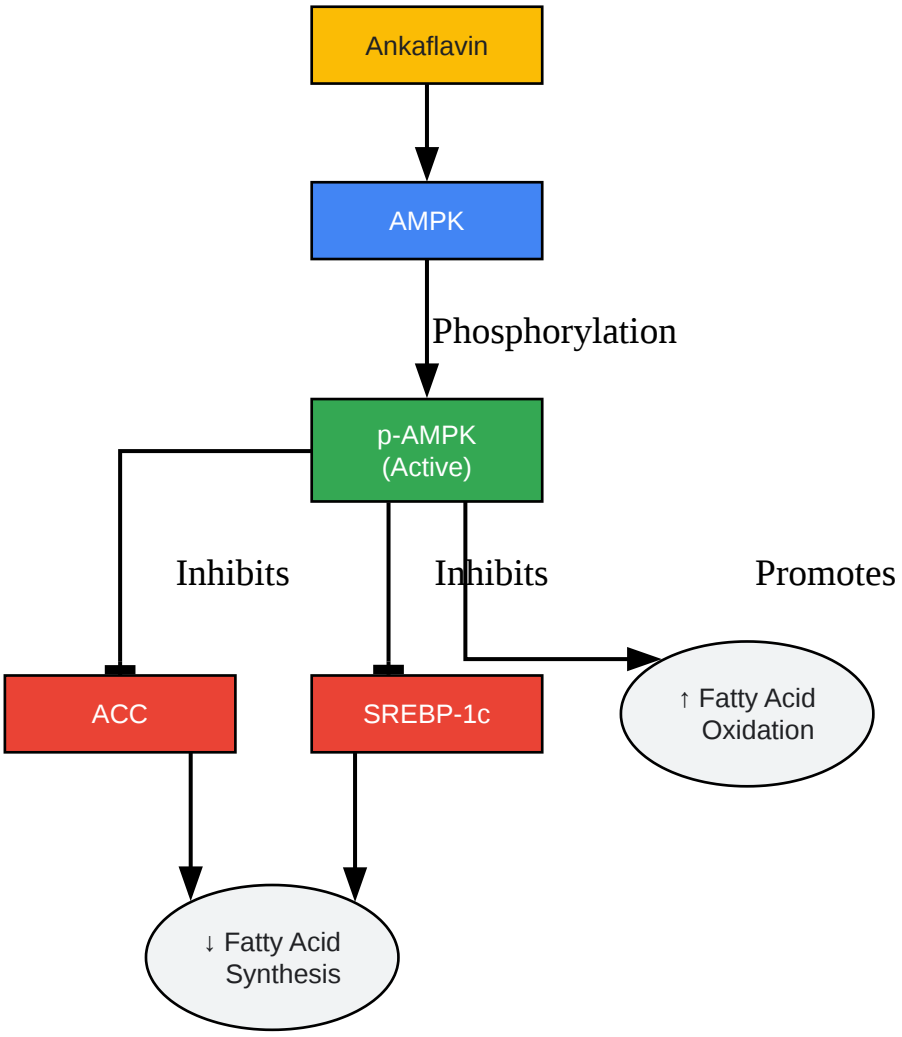
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Caption: **Ankaflavin** activates the Nrf2 antioxidant pathway.

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4.4.3. AMP-activated protein kinase (AMPK) Signaling Pathway

Ankaflavin has been identified as a natural activator of AMPK, a key enzyme in cellular energy homeostasis. Activation of AMPK by **ankaflavin** leads to the inhibition of fatty acid synthesis and the promotion of fatty acid oxidation, contributing to its hypolipidemic effects.



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Caption: **Ankaflavin** activates the AMPK signaling pathway.

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References

- 1. researchgate.net [researchgate.net]
- 2. Monascin and ankaflavin act as natural AMPK activators with PPARα agonist activity to down-regulate nonalcoholic steatohepatitis in high-fat diet-fed C57BL/6 mice. | Semantic Scholar [semanticscholar.org]
- 3. Ankaflavin: bioactivities, biosynthesis and applications_Chemicalbook [chemicalbook.com]
- 4. ANKAFLAVIN CAS#: 50980-32-0 [m.chemicalbook.com]

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